

Personal protective equipment for handling 2-(2,4-Difluorophenyl)pyridine

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Compound of Interest

Compound Name: 2-(2,4-Difluorophenyl)pyridine

Cat. No.: B1338927

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Essential Safety and Handling Guide for 2-(2,4-Difluorophenyl)pyridine

This guide provides immediate, essential safety and logistical information for handling **2-(2,4-Difluorophenyl)pyridine** in a laboratory setting. The following procedures and data are intended for researchers, scientists, and professionals in drug development to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

2-(2,4-Difluorophenyl)pyridine is a chemical that requires careful handling due to its potential health hazards. It can be harmful if swallowed, cause skin irritation, serious eye irritation, and may cause respiratory irritation. Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles. A face shield (minimum 8-inch) is also required. [1]	To protect against splashes and vapors that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves. While specific breakthrough times for 2-(2,4-Difluorophenyl)pyridine are not available, nitrile or butyl rubber gloves are generally recommended for handling aromatic and heterocyclic compounds. Always inspect gloves for integrity before use and employ proper glove removal technique to avoid skin contact.	To prevent skin irritation and absorption.
Respiratory Protection	For operations that may generate vapors or mists, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended. If the respirator is the sole means of protection, a full-face supplied air respirator should be used.	To protect the respiratory system from irritation.
Protective Clothing	A standard laboratory coat should be worn. For larger quantities or procedures with a higher risk of splashing, chemical-resistant coveralls are advised.	To protect the skin from accidental contact.

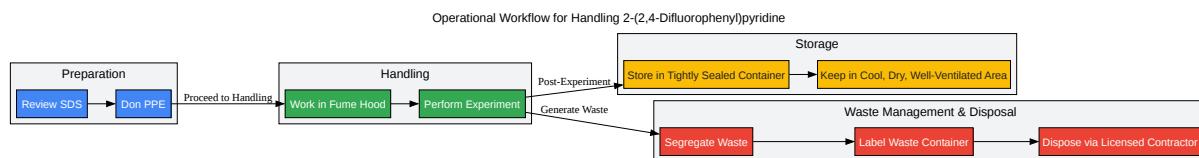
Quantitative Safety Data

The following table summarizes key quantitative data for **2-(2,4-Difluorophenyl)pyridine**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₇ F ₂ N	
Molecular Weight	191.18 g/mol	
Appearance	White to off-white solid or colorless liquid	[2][3]
Boiling Point	95 °C at 0.4 mmHg	
Density	1.254 g/mL at 25 °C	
Flash Point	103.3 °C (217.9 °F)	
Vapor Pressure	0.0±0.5 mmHg at 25°C (Predicted)	[2]
Occupational Exposure Limits	Not established.	[1]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for laboratory safety. The following workflow outlines the key steps for working with **2-(2,4-Difluorophenyl)pyridine**.



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Handling Workflow Diagram

Experimental Protocols:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS).^[1] Ensure that all recommended PPE is available and in good condition. Don the appropriate PPE as specified in the table above.
- Handling: All work with **2-(2,4-Difluorophenyl)pyridine** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure. Avoid contact with skin and eyes.^[1]
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat and direct sunlight.
- Disposal: Dispose of waste, including contaminated materials and empty containers, as hazardous waste.^[1] Do not mix with other waste streams.^[1] Arrange for disposal through a licensed and approved waste disposal company.^[1]

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. [1] Ventilate the area and wash the spill site after material pickup is complete.

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